

# Phenylacetaldehyde Dimethyl Acetal: A Comprehensive Technical Guide to its Physical Properties

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## Compound of Interest

**Compound Name:** *Phenylacetaldehyde dimethyl acetal*

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## Introduction

**Phenylacetaldehyde dimethyl acetal** (PADMA), systematically known as (2,2-dimethoxyethyl)benzene, is a versatile aromatic compound with significant applications in the fragrance, flavor, and pharmaceutical industries.<sup>[1][2]</sup> Its stability and distinct olfactory characteristics make it a valuable ingredient in various formulations.<sup>[2][3]</sup> This technical guide provides an in-depth analysis of the core physical properties of **phenylacetaldehyde dimethyl acetal**, complete with detailed experimental protocols and a summary of quantitative data.

## Core Physical and Chemical Properties

**Phenylacetaldehyde dimethyl acetal** is a colorless to pale yellow liquid.<sup>[1][2]</sup> It is recognized for its strong, green, floral odor, often with notes of hyacinth and rose.<sup>[4][5]</sup> The dimethyl acetal is notably more stable than phenylacetaldehyde itself.<sup>[4][5]</sup>

## Quantitative Data Summary

The key physical properties of **phenylacetaldehyde dimethyl acetal** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>2</sub>	[1][2]
Molecular Weight	166.22 g/mol	[1][2][6]
Boiling Point	219-221 °C at 754 mmHg	[4][6][7][8][9]
108 °C at 20.3 mmHg	[10]	
Melting Point	-30 °C	[2]
Density	1.004 g/mL at 25 °C	[4][8]
1.000-1.006 g/mL	[6]	
1.003 g/mL	[1]	
1.02 g/cm <sup>3</sup>	[2]	
Refractive Index (n <sub>20/D</sub> )	1.492 - 1.498 at 20 °C	[6][7]
1.493 at 20 °C	[4][8]	
1.492 - 1.495 at 20 °C	[1]	
Vapor Pressure	0.556 mmHg at 25 °C (estimated)	[7]
2.78 hPa at 25 °C	[4]	
Flash Point	89 °C (192 °F) - closed cup	[7][11]
90 °C	[10]	
Solubility	Insoluble in water.	[6]
Soluble in fixed oils, paraffin oil, and ethanol.	[6][7]	
Water solubility: 1439 mg/L at 25 °C (estimated).	[7]	
LogP (o/w)	1.692 (estimated)	[7]

# Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of liquid organic compounds like **phenylacetaldehyde dimethyl acetal**.

## Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for its determination on a small scale is the capillary method.

Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or hot plate)
- Liquid paraffin or other suitable heating oil

Procedure:

- A small amount of the liquid sample (**phenylacetaldehyde dimethyl acetal**) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is immersed in a Thiele tube or an oil bath, making sure the liquid level in the bath is above the level of the sample in the test tube.

- The bath is heated gently and uniformly. As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is then removed, and the bath is allowed to cool slowly.
- The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point of the sample.<sup>[7]</sup>

## Determination of Density (Pycnometer Method)

Density, the mass per unit volume of a substance, is a fundamental physical property. The pycnometer method provides a precise means of its measurement.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance (accurate to  $\pm 0.001$  g)
- Constant temperature water bath
- The liquid sample (**phenylacetaldehyde dimethyl acetal**)

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed and recorded ( $m_1$ ).
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped off.
- The filled pycnometer is placed in a constant temperature water bath (e.g., at 25 °C) to allow the liquid to reach thermal equilibrium. The volume of the liquid will adjust to the temperature,

and any excess can be removed.

- The pycnometer is removed from the bath, dried on the outside, and its mass is accurately weighed and recorded ( $m_2$ ).
- The pycnometer is emptied, cleaned, and filled with a reference liquid of known density at the same temperature (e.g., deionized water). Its mass is then weighed ( $m_3$ ).
- The density of the sample ( $\rho_{\text{sample}}$ ) is calculated using the following formula:  $\rho_{\text{sample}} = [(m_2 - m_1) / (m_3 - m_1)] * \rho_{\text{reference}}$

## Determination of Refractive Index (Abbe Refractometer)

The refractive index of a liquid is the ratio of the speed of light in a vacuum to its speed in the liquid. It is a characteristic property that is useful for identification and purity assessment. An Abbe refractometer is commonly used for this measurement.

Apparatus:

- Abbe refractometer
- Constant temperature water bath connected to the refractometer prisms
- Light source (typically a sodium lamp,  $\lambda = 589 \text{ nm}$ )
- Dropper or pipette
- The liquid sample (**phenylacetaldehyde dimethyl acetal**)
- Solvent for cleaning (e.g., ethanol or acetone)

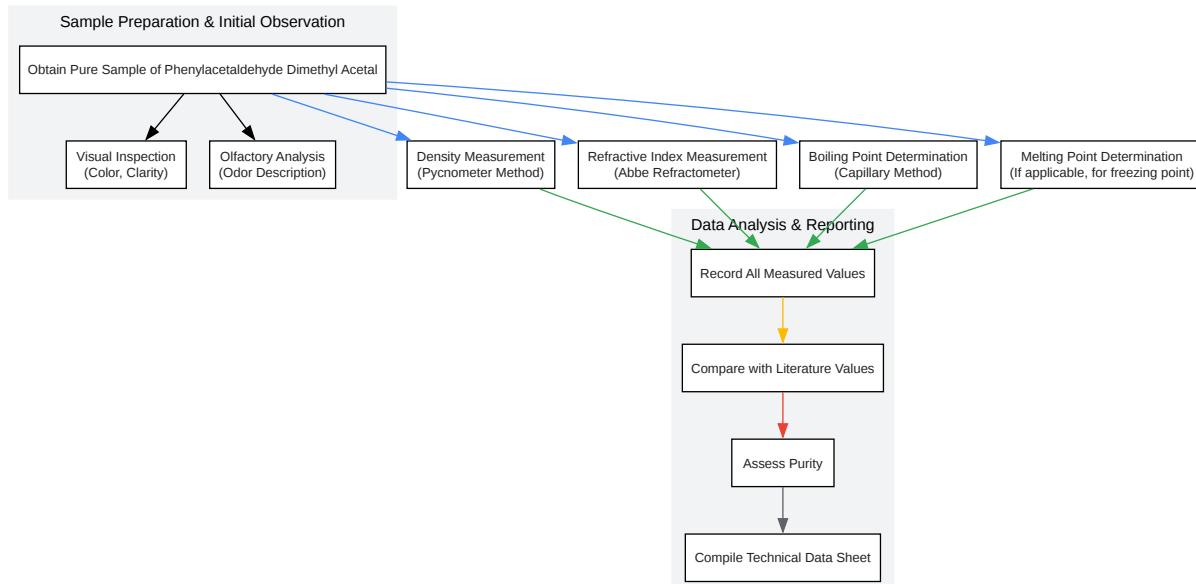
Procedure:

- The refractometer is turned on, and the water bath is set to the desired temperature (e.g., 20 °C), allowing the prisms to equilibrate.
- The prism assembly is opened, and a few drops of the liquid sample are placed on the surface of the lower prism.

- The prisms are closed and locked.
- While looking through the eyepiece, the handwheel is adjusted to bring the boundary line between the light and dark fields into view.
- The compensator knob is adjusted to eliminate any color dispersion and to sharpen the boundary line.
- The handwheel is further adjusted to center the sharp boundary line precisely on the crosshairs of the eyepiece.
- The refractive index value is then read directly from the instrument's scale.[\[10\]](#)
- After the measurement, the prisms are carefully cleaned with a soft tissue and a suitable solvent.

## Logical Workflow for Physical Property Characterization

The following diagram illustrates a typical workflow for the physical characterization of a liquid chemical compound like **phenylacetaldehyde dimethyl acetal**.

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